

Safeguarding Your Research: A Comprehensive Guide to Handling Ornidazole Diol

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Compound of Interest

Compound Name: Ornidazole diol

Cat. No.: B1680657

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Ornidazole diol**, a diol of the 5-nitroimidazole derivative Ornidazole.[1][2][3][4] Adherence to these procedures is critical for minimizing risks and ensuring the integrity of your research.

Hazard Identification and Classification

Ornidazole diol is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[5][6][7][8]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[8]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[8]
- Specific Target Organ Toxicity, Single Exposure (Category 3): May cause respiratory irritation.[8]
- Hazardous to the Aquatic Environment, Acute Hazard (Category 1): Very toxic to aquatic life.[5]
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 1): Very toxic to aquatic life with long lasting effects.[5]

Hazard Statement	GHS Classification
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation
H410	Very toxic to aquatic life with long lasting effects

Personal Protective Equipment (PPE)

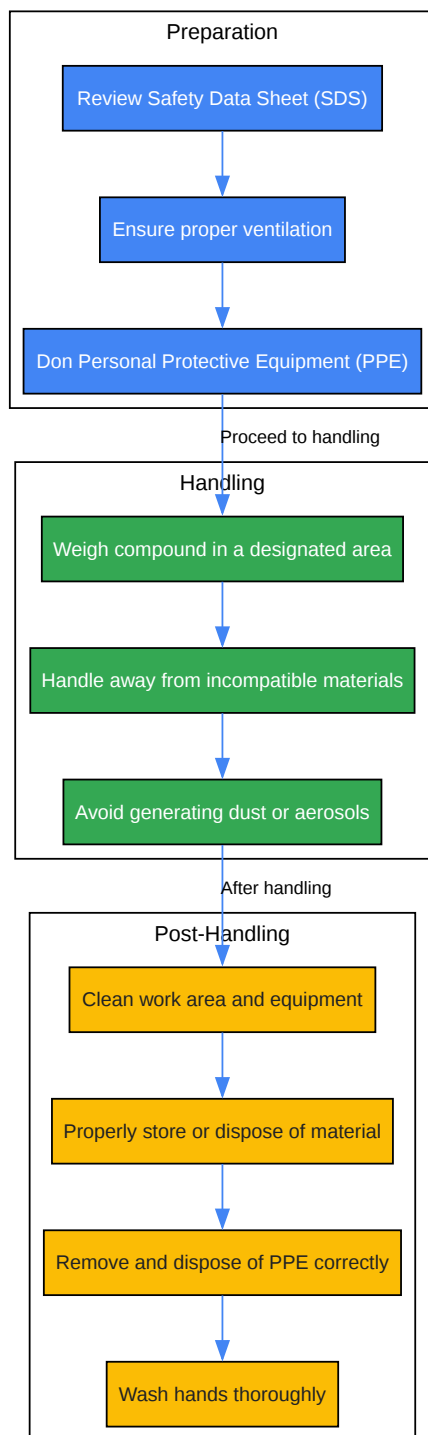
The following personal protective equipment is mandatory when handling **Ornidazole diol** to ensure personal safety.[\[5\]](#)[\[8\]](#)[\[9\]](#)

Protection Type	Specification	Purpose
Eye Protection	Safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US). [7]	To prevent eye contact which can cause serious irritation. [8]
Hand Protection	Protective, impermeable gloves (inspected prior to use). [7] [9]	To avoid skin contact which can cause irritation. [8]
Skin and Body Protection	Impervious clothing, such as a lab coat. [5] [8] [9]	To protect skin from accidental exposure.
Respiratory Protection	A suitable respirator should be used. [5] [8] [9]	To prevent inhalation of dust or aerosols that may cause respiratory irritation. [8]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **Ornidazole diol** is crucial for maintaining a safe laboratory environment.

Ornidazole Diol Handling Workflow

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